

A Technical Guide to Capryl Alcohol-d18 (1-Octanol-d18) for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Capryl alcohol-d18*

Cat. No.: B3334393

[Get Quote](#)

CAS Number: 69974-54-5

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the properties, synthesis, and applications of **Capryl alcohol-d18**. This perdeuterated stable isotope-labeled compound is a valuable tool in a variety of scientific disciplines, particularly in analytical chemistry and biophysical studies.

Core Properties and Data

Capryl alcohol-d18, also known as 1-octanol-d18, is the deuterated analogue of capryl alcohol (1-octanol), where all 18 hydrogen atoms have been replaced with deuterium. This isotopic substitution provides a distinct mass shift, making it an excellent internal standard for mass spectrometry-based quantification, while its nuclear properties are ideal for deuterium nuclear magnetic resonance (²H-NMR) studies.^[1]

Physicochemical Data

The key physical and chemical properties of **Capryl alcohol-d18** are summarized in the table below. These properties are crucial for its application in experimental settings, influencing its solubility, handling, and analytical behavior.

Property	Value
CAS Number	69974-54-5 [1] [2] [3] [4]
Synonyms	1-Octanol-d18 [2] [3]
Linear Formula	CD ₃ (CD ₂) ₇ OD [2]
Molecular Formula	C ₈ D ₁₈ O [3]
Molecular Weight	148.34 g/mol [1] [5] [6]
Isotopic Purity	Typically ≥98 atom % D [5]
Appearance	Colorless liquid [7]
Density	0.940 g/mL at 25 °C
Boiling Point	196 °C
Melting Point	-15 °C
Flash Point	80 °C

Key Applications and Experimental Protocols

The utility of **Capryl alcohol-d18** stems from the kinetic isotope effect and the distinct physical properties of deuterium, which allows it to be used as a tracer or a standard without significantly altering the chemical nature of the molecule under investigation.[\[1\]](#)

Stable Isotope Labeled Internal Standard (SIL-IS) in Mass Spectrometry

Capryl alcohol-d18 is widely employed as an internal standard in quantitative mass spectrometry (MS) assays.[\[1\]](#)[\[5\]](#) Its chemical similarity to the non-deuterated analyte ensures it behaves similarly during sample extraction, derivatization, and chromatographic separation, thus accounting for sample loss and matrix effects.[\[8\]](#)[\[9\]](#) Its different mass, however, allows for its clear distinction from the analyte in the mass spectrometer.[\[10\]](#)

Generalized Experimental Protocol for Use as an SIL-IS in LC-MS/MS:

- Preparation of Stock Solutions:
 - Prepare a stock solution of **Capryl alcohol-d18** (e.g., 1 mg/mL) in a suitable organic solvent such as methanol or acetonitrile.
 - Prepare a series of calibration standards of the non-deuterated analyte (1-octanol) at known concentrations.
- Sample Preparation:
 - To a known volume of the biological sample (e.g., plasma, urine), add a fixed amount of the **Capryl alcohol-d18** internal standard solution.
 - Perform sample extraction, typically liquid-liquid extraction (LLE) or solid-phase extraction (SPE), to isolate the analyte and internal standard from the sample matrix.
 - Evaporate the solvent and reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample onto an appropriate liquid chromatography (LC) column (e.g., C18) for separation.
 - Perform detection using a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
 - Define specific precursor-to-product ion transitions for both the analyte (1-octanol) and the internal standard (**Capryl alcohol-d18**).
- Data Analysis:
 - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard for each sample and calibration standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.

- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Probing Membrane Biophysics with Deuterium (²H) NMR

The perdeuterated nature of **Capryl alcohol-d18** makes it a powerful tool for studying the structure and dynamics of lipid bilayers using solid-state ²H-NMR spectroscopy.[1][11] By incorporating **Capryl alcohol-d18** into model membranes, researchers can gain insights into the orientation, dynamics, and effects of alcohol molecules on the lipid components.[12][13]

Generalized Experimental Protocol for ²H-NMR Studies of Model Membranes:

- Preparation of Lipid Vesicles:
 - Co-dissolve a known amount of a phospholipid (e.g., dipalmitoylphosphatidylcholine, DPPC) and **Capryl alcohol-d18** (e.g., at a 25 mol% concentration) in an organic solvent like chloroform.[12]
 - Evaporate the solvent under a stream of nitrogen to form a thin lipid film on the walls of a glass tube.
 - Hydrate the lipid film with a buffer solution (e.g., in D₂O-depleted water) to form multilamellar vesicles (MLVs).
- ²H-NMR Spectroscopy:
 - Transfer the MLV suspension to an NMR tube.
 - Acquire ²H-NMR spectra using a high-field NMR spectrometer equipped with a solid-state probe. A quadrupolar echo pulse sequence is typically used to obtain distortion-free spectra.[14]
 - Spectra are often recorded over a range of temperatures to observe phase transitions of the lipid bilayer.[12]
- Data Analysis:

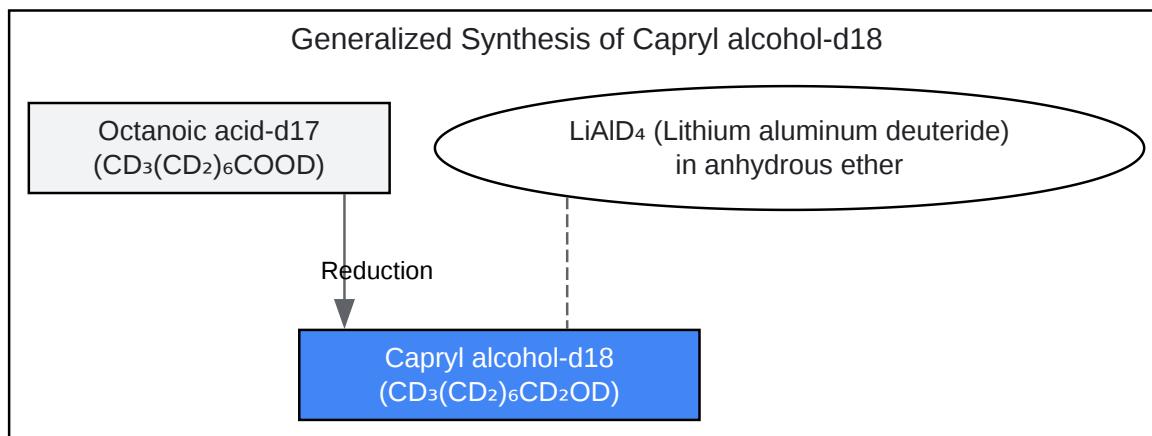
- Analyze the resulting Pake doublet spectra to determine the deuterium quadrupolar splittings (ΔvQ).
- From these splittings, calculate the carbon-deuterium (C-D) bond order parameters (S_{CD}). The order parameter provides a measure of the motional anisotropy of the C-D bonds and thus reflects the ordering and dynamics of the **Capryl alcohol-d18** molecules within the membrane.[12]

Synthesis and Metabolic Pathways

Understanding the synthesis and metabolic fate of **Capryl alcohol-d18** is crucial for its effective application.

Synthesis Pathway

The synthesis of **Capryl alcohol-d18** typically involves the reduction of a deuterated carboxylic acid derivative. A common method is the reduction of octanoic acid-d17 or its ester using a powerful deuteride-donating agent like lithium aluminum deuteride (LiAlD₄).[1]

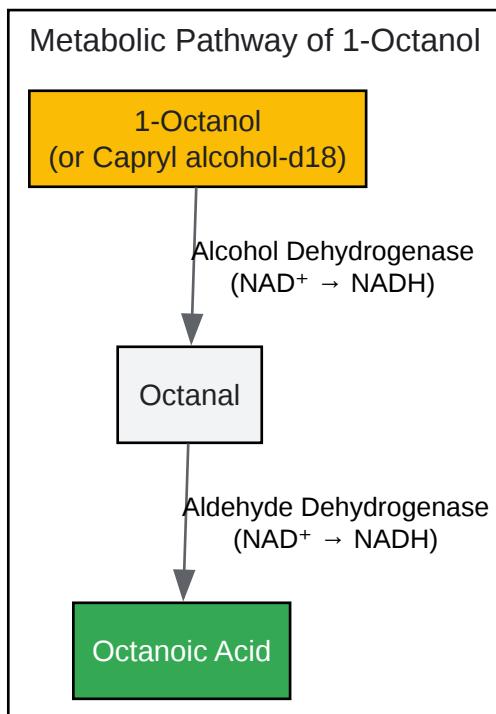


[Click to download full resolution via product page](#)

Caption: Generalized synthesis route for **Capryl alcohol-d18**.

Metabolic Pathway

While **Capryl alcohol-d18** is used as a tracer, its metabolism is expected to follow the same pathway as its non-deuterated counterpart, 1-octanol. In the body, 1-octanol is primarily metabolized in the liver. It undergoes oxidation, first to octanal and subsequently to octanoic acid, a process catalyzed by alcohol dehydrogenase.[1][15] This makes **Capryl alcohol-d18** a useful tool for tracing fatty acid metabolism.[16]

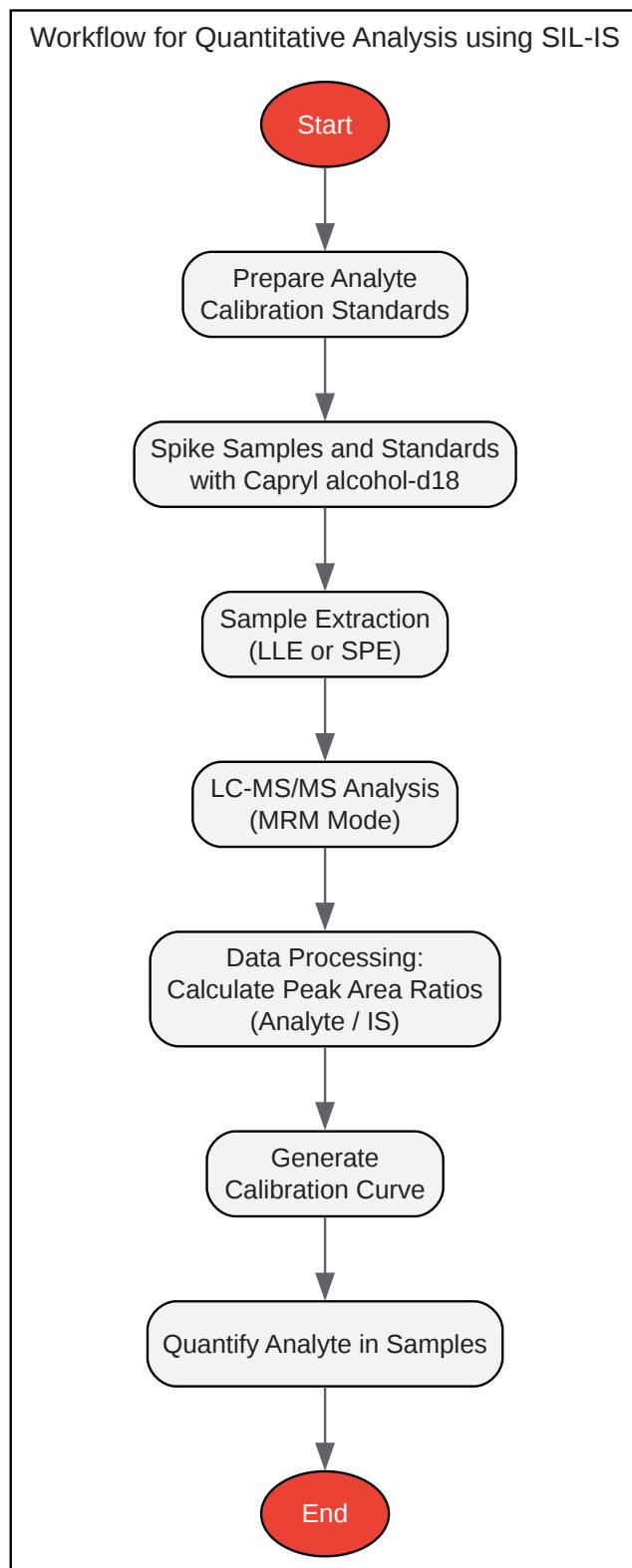


[Click to download full resolution via product page](#)

Caption: Metabolic oxidation pathway of 1-octanol in the liver.

Logical Workflow: Quantitative Analysis

The following diagram illustrates the logical workflow for using **Capryl alcohol-d18** as an internal standard in a typical quantitative analysis experiment.



[Click to download full resolution via product page](#)

Caption: Logical workflow for SIL-IS quantitative analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. An examination of octanol and octanal metabolism to octanoic acid by horse liver alcohol dehydrogenase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Production of 1-octanol in Escherichia coli by a high flux thioesterase route - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CN110128233B - Preparation method of deuterated alcohol compound - Google Patents [patents.google.com]
- 4. PREPARATION OF ETHANOL (D\$sub 3\$)-2 (Journal Article) | OSTI.GOV [osti.gov]
- 5. Capryl alcohol-d18 | 69974-54-5 | Benchchem [benchchem.com]
- 6. Capryl alcohol-d18 | C8H18O | CID 12215303 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1-Octanol | C8H18O | CID 957 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Stable isotope coded derivatizing reagents as internal standards in metabolite profiling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Internal standards in the quantitative determination of protein biopharmaceuticals using liquid chromatography coupled to mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. experts.arizona.edu [experts.arizona.edu]
- 12. Deuterium NMR study of the effect of n-alkanol anesthetics on a model membrane system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. doc.rero.ch [doc.rero.ch]
- 14. feh.scs.illinois.edu [feh.scs.illinois.edu]
- 15. An open-label, single-dose, crossover study of the pharmacokinetics and metabolism of two oral formulations of 1-octanol in patients with essential tremor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Showing Compound 1-Octanol (FDB012583) - FooDB [foodb.ca]

- To cite this document: BenchChem. [A Technical Guide to Capryl Alcohol-d18 (1-Octanol-d18) for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3334393#cas-number-for-capryl-alcohol-d18>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com